

Application Notes and Protocols for Benactyzine Hydrochloride in Cell Culture Experiments

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Compound of Interest

Compound Name: Benactyzine Hydrochloride

Cat. No.: B141112

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Introduction

Benactyzine hydrochloride is a well-documented anticholinergic and antimuscarinic agent. Primarily recognized as a centrally acting muscarinic antagonist, it also functions as a noncompetitive inhibitor of nicotinic acetylcholine receptors (nAChRs) and a competitive inhibitor of butyrylcholinesterase (BChE).^{[1][2][3]} These properties make it a valuable tool for investigating cholinergic signaling pathways in various cellular models. This document provides detailed protocols for the preparation and application of **benactyzine hydrochloride** in cell culture experiments, including cytotoxicity and apoptosis assays, along with visual representations of its mechanistic pathways.

Physicochemical Properties and Storage

A summary of the key properties of **benactyzine hydrochloride** is presented in the table below.

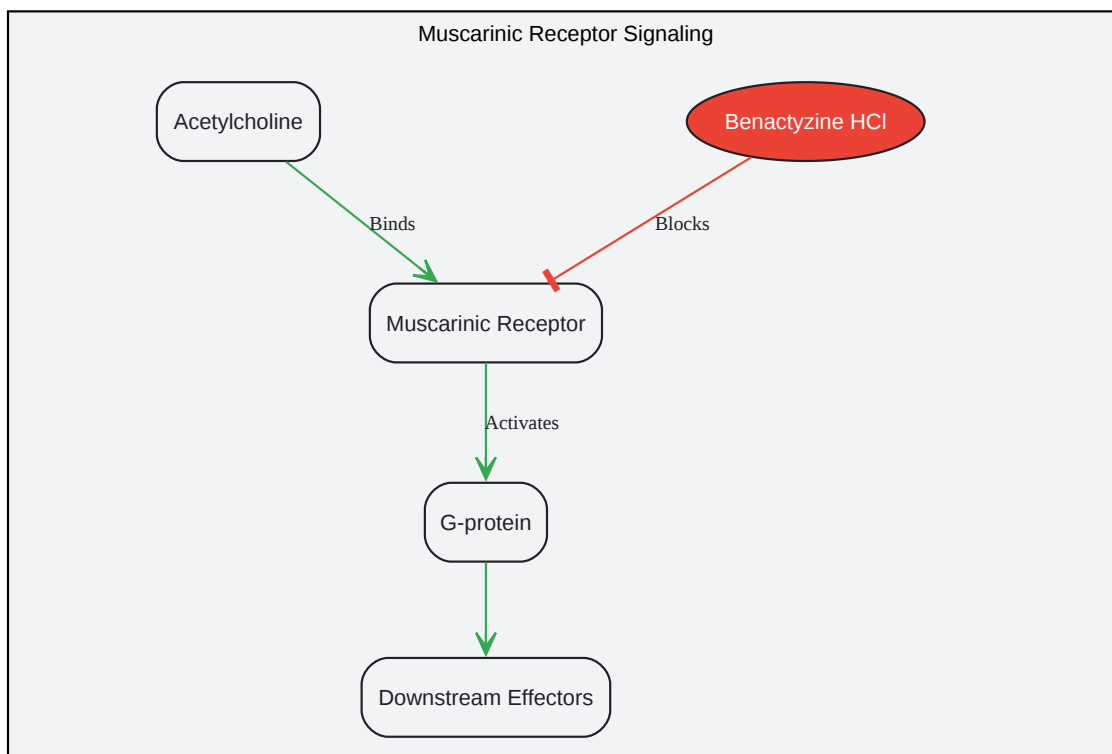
Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₆ ClNO ₃	
Molecular Weight	363.88 g/mol	[1]
Appearance	White to off-white powder	
Melting Point	177-179 °C	
Solubility	DMSO: 72 mg/mL (197.86 mM) H ₂ O: 2 mg/mL	[1]
Storage	Store powder at 2-8°C, desiccated. Stock solutions: -20°C (1 month) or -80°C (6 months). Avoid repeated freeze-thaw cycles.	[2]

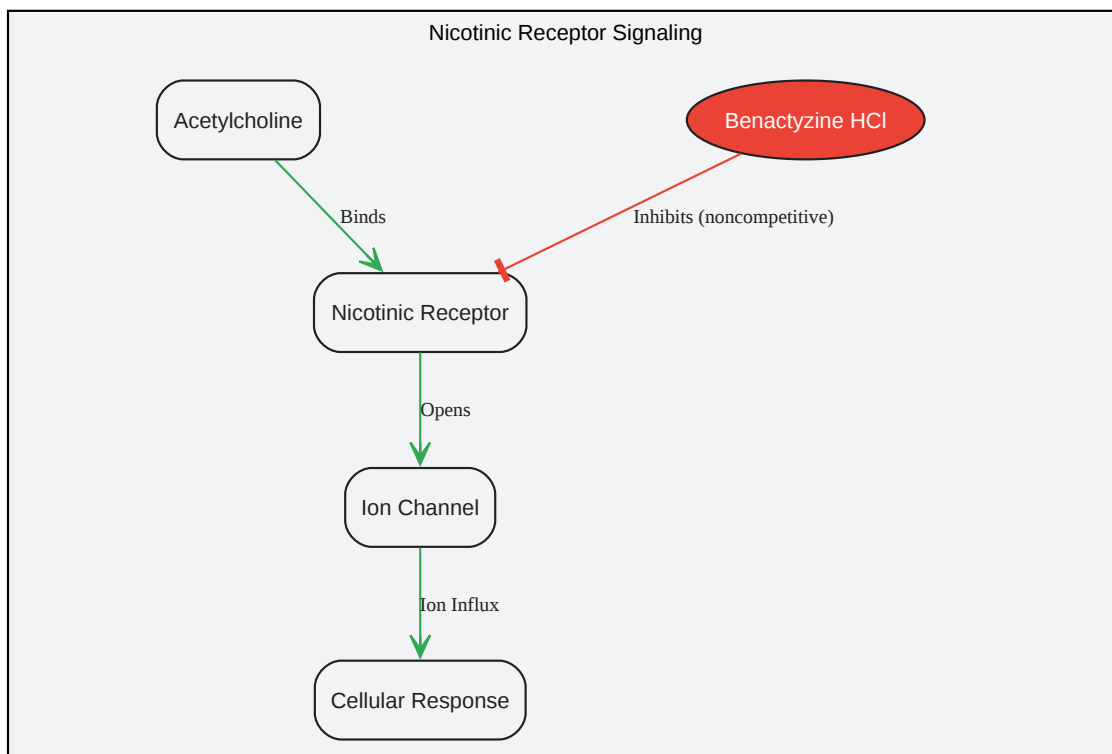
Mechanism of Action

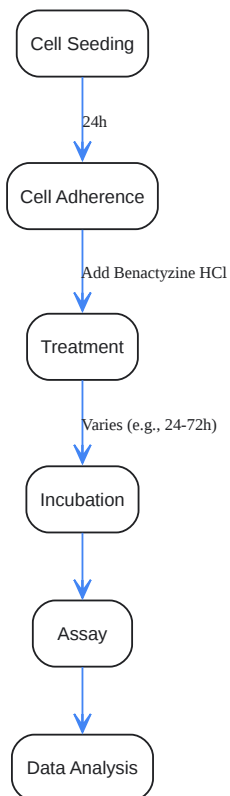
Benactyzine hydrochloride exerts its effects primarily by blocking muscarinic acetylcholine receptors, thereby inhibiting the actions of the neurotransmitter acetylcholine.[4] This antagonistic action prevents the activation of downstream signaling cascades. Additionally, it acts as a noncompetitive inhibitor of nicotinic acetylcholine receptors, further modulating cholinergic neurotransmission.[3] The compound is also a competitive inhibitor of butyrylcholinesterase (BChE) with a Ki of 0.01 mM.[2][5]

Signaling Pathways

The following diagrams illustrate the signaling pathways affected by **benactyzine hydrochloride**.







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